

# haloxyfop residue levels different crop matrices

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## Compound Focus: Haloxyfop

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## Haloxyfop Residue Levels in Various Commodities

The following table summarizes the established or proposed Maximum Residue Levels (MRLs) for **haloxyfop-P** (a specific form of **haloxyfop**) in different commodities, as assessed by the European Food Safety Authority (EFSA). These MRLs are considered safe for consumers [1].

Commodity	Residue Level (MRL)	Basis / Notes
Soya beans	Existing EU MRL	Based on an import tolerance; not expected to pose a risk to consumers [1].
Sunflower seeds	Codex MRL (CXL)	Not expected to pose a risk to consumers [1].
Onions	Existing EU MRL	Not expected to pose a risk to consumers [1].
Linseeds	Proposed Import Tolerance	Not expected to pose a risk to consumers [1].
Rapeseeds/Canola seeds	Proposed Import Tolerance	Not expected to pose a risk to consumers [1].
Infant Formula	0.003 mg/kg	Regulatory limit for the sum of haloxyfop, its esters, salts, and conjugates [2].

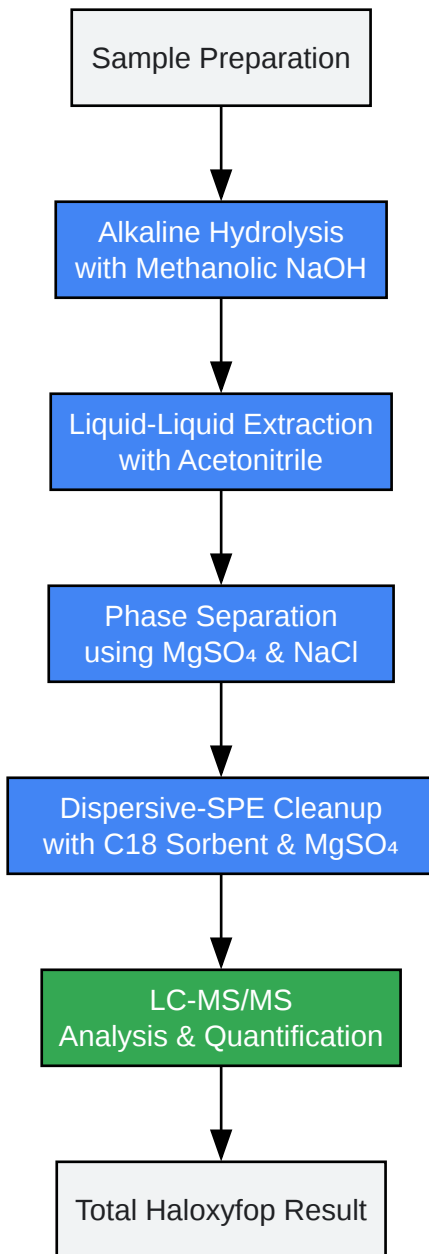
To ensure these MRLs are protective of consumer health, EFSA recommends that the **Limit of Quantification (LOQ)** for **haloxyfop-P** enforcement be lowered in various commodity groups [1]:

- **0.002 mg/kg**: For milk, and plant commodities with high water or high acid content.
- **0.005 mg/kg**: For plant commodities with high oil content and for dry commodities.

## Analytical Protocol for residue determination

For your research, here is a validated method for determining **total haloxyfop** (defined as the sum of **haloxyfop** and its esters, salts, and conjugates) in challenging matrices like infant formula and its ingredients [2]. The workflow involves sample hydrolysis, extraction, and clean-up before analysis.

The diagram below outlines the key steps of this analytical protocol:



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### Key Method Details [2]:

- **Hydrolysis Purpose:** Converts **haloxyfop** esters and conjugates into the parent acid (**haloxyfop**) for accurate measurement of the total residue.
- **Extraction & Clean-up:** Uses a modified QuEChERS approach to isolate the analyte and remove matrix interferences.
- **Validation:** The method was validated in two independent laboratories. Mean recoveries ranged from **92.2% to 114%** across various matrices (high-carbohydrate, high-protein, high-fat), with precision RSDs  $\leq 14\%$ , proving its reliability for quantifying total **haloxyfop** at the stringent 0.003 mg/kg level.

## Residue Dissipation in a Field Environment

One field study investigated **haloxyfop-R-methyl** (HPME) used to control the invasive plant *Spartina alterniflora* in a tidal flat. This research provides insight into residue behavior in an environmental context rather than a crop matrix [3].

- **Application Rate:** 0.03 g/m<sup>2</sup> HPME.
- **Initial Residue in Plants:** 4.87 mg/kg on the day of application.
- **Dissipation:** Residues in the plant tissue **degraded rapidly**, falling below the detection limit within 16 days.
- **Soil Residues:** HPME residues in sediments were consistently very low, **never exceeding 2.5 µg/kg**, and also fell below the detection limit within 16 days.

## Key Insights for Researchers

- **Focus on Regulated Compounds:** For crop and food safety, the regulatory focus is on the **total haloxyfop** residue definition, which includes all forms that convert to the parent acid [2].
- **Sensitive Detection is Crucial:** Pushing analytical methods to achieve low Limits of Quantification (LOQs) is essential for accurate consumer risk assessment, as highlighted by EFSA [1].
- **Data Gaps Exist:** The search results indicate that while MRLs are established for some crops, comprehensive hydrolytic degradation studies for commodities like sunflower and rapeseed were identified as data gaps in the EU review [1].

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## References

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